

An In-depth Technical Guide to Dimethyl Octafluoroadipate: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Dimethyl Octafluoroadipate
CAS No.:	3107-98-0
Cat. No.:	B1333788

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl Octafluoroadipate**, a fluorinated organic compound with significant potential in materials science and as a synthetic building block. This document details its molecular structure, physicochemical properties, and key applications, with a focus on its role in the synthesis of fluorinated polymers. Detailed experimental protocols and characterization data are provided to support researchers in their practical applications of this compound.

Chemical Identity and Molecular Structure

Dimethyl Octafluoroadipate is the dimethyl ester of octafluoroadipic acid. Its structure is characterized by a central perfluorinated four-carbon chain flanked by two methyl ester groups.

The key identifiers for this compound are summarized in the table below.

Identifier	Value
IUPAC Name	dimethyl 2,2,3,3,4,4,5,5-octafluorohexanedioate
Synonyms	Dimethyl perfluoroadipate, Octafluoroadipic acid dimethyl ester
CAS Number	3107-98-0
Molecular Formula	C ₈ H ₆ F ₈ O ₄
Molecular Weight	318.12 g/mol

The presence of the eight fluorine atoms imparts unique properties to the molecule, including high thermal stability and distinct reactivity compared to its non-fluorinated analog, dimethyl adipate.

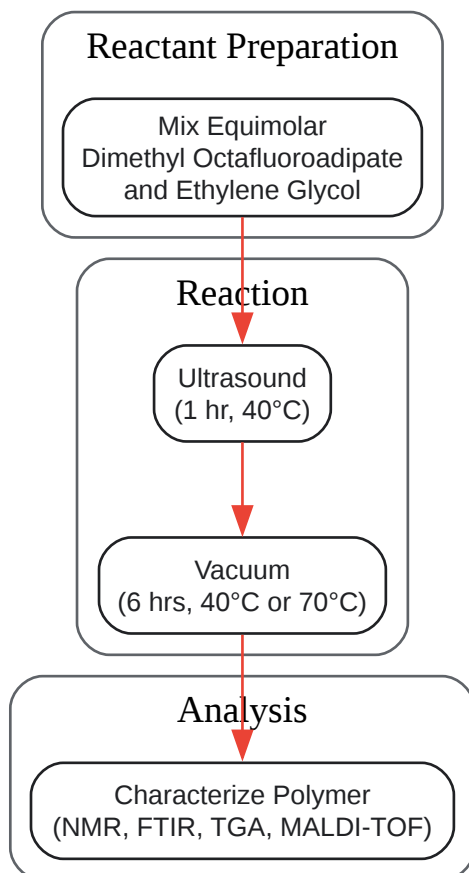
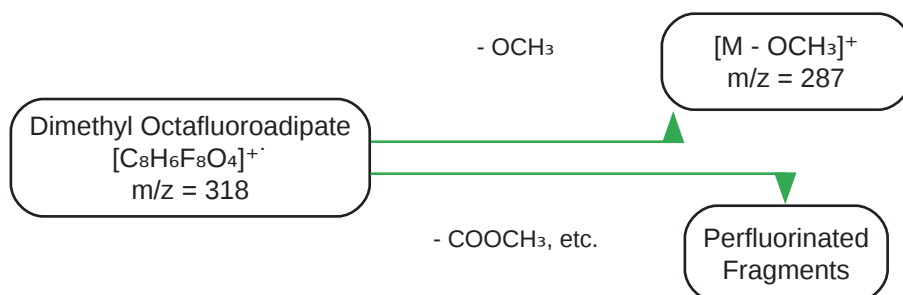
Physicochemical and Spectroscopic Data

The physicochemical properties of **Dimethyl Octafluoroadipate** are presented in the table below, offering a clear comparison of its key characteristics.

Property	Value
Appearance	Colorless liquid
Boiling Point	120-123 °C at 15 mmHg
Density	1.55 g/cm ³
Refractive Index	1.3475

Spectroscopic Analysis

Mass Spectrometry: The mass spectrum of **Dimethyl Octafluoroadipate** provides confirmation of its molecular weight and insights into its fragmentation pattern. The molecular ion peak ([M]⁺) is observed at m/z 318, corresponding to its molecular weight of 318.12 g/mol .^[1] Common fragmentation patterns involve the loss of a methoxy group (-OCH₃), resulting in a fragment at m/z 287, and cleavage of the perfluorinated carbon chain.^[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Buy Dimethyl Octafluoroadipate | 3107-98-0 \[smolecule.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl Octafluoroadipate: Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333788/docs#an-in-depth-technical-guide-to-dimethyl-octafluoroadipate-structure-properties-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)